

Impact of pH on Amphotericin B trihydrate activity and stability

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Compound of Interest

Compound Name: Amphotericin B trihydrate

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Technical Support Center: Amphotericin B Trihydrate

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the impact of pH on the activity and stability of **Amphotericin B trihydrate**.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for the stability of Amphotericin B in aqueous solutions?

Amphotericin B (AmB) is most stable in aqueous solutions within a pH range of 4 to 10.^{[1][2]} Outside of this range, its degradation is accelerated. Specifically, it is susceptible to acid-catalyzed degradation at a pH below 4 and base-catalyzed hydrolysis at a pH above 9.^[3] For reconstituted colloidal dispersions, stability is maintained for 24 hours at room temperature or for one week when refrigerated at 2-8 °C.^[1]

Q2: How does pH affect the solubility of **Amphotericin B trihydrate**?

The solubility of Amphotericin B is highly dependent on pH. It is practically insoluble in water at a neutral pH (6-7).^{[1][4][5][6]} However, its solubility increases significantly in acidic (pH 2) or alkaline (pH 11) conditions, reaching approximately 0.1 mg/mL.^{[1][2][4][5]}

Q3: What is the relationship between pH and the aggregation state of Amphotericin B?

The aggregation state of Amphotericin B in aqueous solutions is directly influenced by pH.

- Acidic and Alkaline pH: In acidic (below pH 2) and alkaline (above pH 10) conditions, Amphotericin B exists predominantly in its monomeric form.[3][7]
- Neutral pH: In the neutral pH range, Amphotericin B tends to form aggregates.[3] Interestingly, an anomalously high level of aggregation has been observed at a pH below 2.[7]

Q4: How does the aggregation state of Amphotericin B impact its activity and toxicity?

The aggregation state is a critical determinant of both the therapeutic and toxic effects of Amphotericin B.

- Monomeric Form: The monomeric form is considered the most active against fungal cells.
- Aggregated Form: The aggregated form is more susceptible to oxidative degradation than the monomeric form.[3] The toxicity of Amphotericin B is also linked to its aggregation state, with smaller aggregates exhibiting higher toxicity.[8] The water-soluble, self-associated (oligomeric) form is toxic to human erythrocytes, while the non-water-soluble aggregates are less so.[9]

Q5: How does pH influence the antifungal activity of Amphotericin B?

The antifungal activity of Amphotericin B is pH-dependent. Its in vitro activity generally decreases as the pH is lowered.[10][11][12] For instance, the Minimum Inhibitory Concentrations (MICs) for various fungal species are significantly higher at pH 5.0 compared to pH 7.0.[10][11][12] However, the effect of pH can also be dependent on the specific microorganism being tested.[10]

Troubleshooting Guide

Problem 1: My Amphotericin B solution is cloudy or has precipitated.

- Cause: This is likely due to the pH of your solution being in the neutral range (pH 6-7), where Amphotericin B is insoluble.[1][4][6] Reconstitution with solutions containing salts like sodium chloride can also cause precipitation.[13]

- Solution:
 - Ensure the pH of your solvent is either acidic ($\text{pH} < 4$) or alkaline ($\text{pH} > 10$) for initial solubilization. For cell culture applications, reconstitution in DMSO is a common practice. [\[4\]](#)
 - For intravenous infusions, Amphotericin B should be reconstituted in Sterile Water for Injection and then further diluted in 5% Dextrose Injection with a pH above 4.2. [\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Avoid using saline or solutions with bacteriostatic agents for reconstitution as they can cause precipitation. [\[13\]](#)

Problem 2: I am observing low or no antifungal activity in my in vitro assay.

- Cause: The pH of your assay medium could be too acidic. The in vitro activity of Amphotericin B is known to decrease at lower pH values. [\[10\]](#)[\[11\]](#)[\[12\]](#)
- Solution:
 - Check and adjust the pH of your culture medium to be within the optimal range for Amphotericin B activity, which is generally closer to neutral (around pH 7.0) for standard susceptibility testing. [\[10\]](#)
 - Be aware that the site of an infection in vivo can have a lower pH, which might affect the drug's efficacy. [\[11\]](#)

Problem 3: My Amphotericin B solution has lost potency over a short period.

- Cause: Improper storage conditions, such as exposure to light, unfavorable pH, or high temperatures, can lead to the degradation of Amphotericin B. [\[1\]](#) The drug is susceptible to autoxidation, especially in its aggregated form at neutral pH. [\[3\]](#)[\[16\]](#)[\[17\]](#)
- Solution:
 - Store the stock solution protected from light. [\[1\]](#)[\[14\]](#)
 - Maintain the pH of the stock solution between 4 and 10. [\[1\]](#)[\[2\]](#)

- For long-term storage, keep the reconstituted solution at 2-8°C.[4][15] Diluted solutions for cell culture can be stored at -20°C or below for up to 6 months.[2]

Data Presentation

Table 1: pH-Dependent Solubility of **Amphotericin B Trihydrate**

pH Value	Solubility in Water	Predominant Form	Reference(s)
< 2	~ 0.1 mg/mL	Monomeric / Highly Aggregated	[1][2][4][5][7]
4 - 6	Insoluble	Aggregated	[1][3][4]
6 - 7	Insoluble	Aggregated	[1][4][5][6]
> 10	~ 0.1 mg/mL	Monomeric	[1][2][4][5][7]

Table 2: Impact of pH on In Vitro Antifungal Activity of Amphotericin B

Fungal Species	pH of Medium	Mean MIC (µg/mL)	Reference(s)
Candida spp.	7.0	0.5 - 2.52	[10]
5.0	20.16 - 32	[10]	
Aspergillus fumigatus	7.0	0.5 - 2.52	[10]
5.0	20.16 - 32	[10]	
Aspergillus isolates	7.0	Lower MICs	[11][12]
5.0	Higher MICs	[11][12]	

Experimental Protocols

Protocol 1: Preparation of Amphotericin B Stock Solution for In Vitro Assays

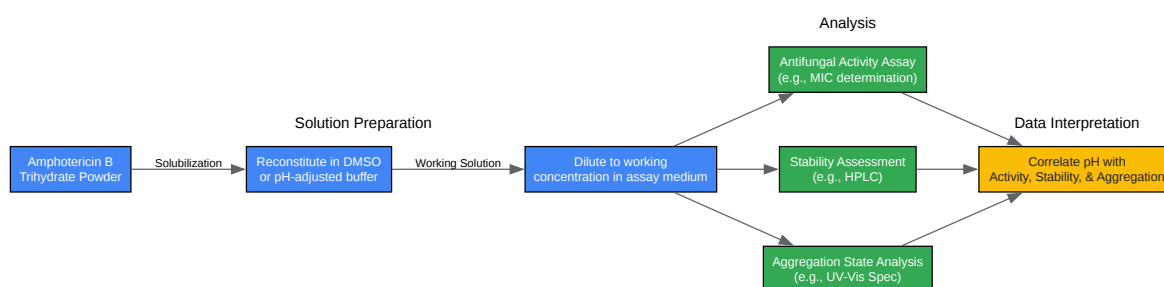
- Reconstitution: Aseptically add a small volume of dimethyl sulfoxide (DMSO) to the lyophilized **Amphotericin B trihydrate** powder to achieve a high concentration stock solution (e.g., 10 mg/mL).[4]

- Vortexing: Vortex the vial vigorously until the solution is clear. A slightly hazy yellow solution may be observed.[\[4\]](#)
- Dilution: Further dilute the stock solution in the desired cell culture medium to the final working concentration (e.g., 2.5 µg/mL).[\[4\]](#)
- Sterilization: If necessary, filter-sterilize the final diluted solution using a PTFE (Teflon) membrane filter. Note that aqueous solutions may be difficult to filter due to poor solubility.[\[2\]](#)
[\[4\]](#)
- Storage: Store the stock solution in small aliquots at -20°C or below, protected from light, for up to 6 months.[\[2\]](#)

Protocol 2: Assessment of Amphotericin B Aggregation State using UV-Vis Spectrophotometry

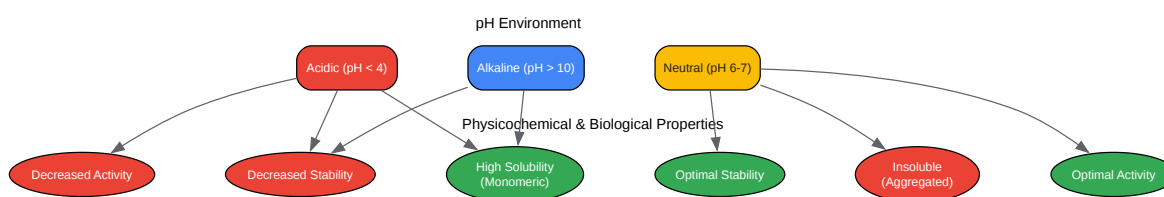
- Sample Preparation: Prepare solutions of Amphotericin B in buffers of varying pH (e.g., pH 2, 7, and 11).
- Spectrophotometer Setup: Use a UV-Vis spectrophotometer and scan the absorbance of the solutions from approximately 300 nm to 450 nm.
- Data Acquisition: Record the absorbance spectra for each sample.
- Analysis:
 - Monomeric Amphotericin B: The spectrum will show distinct vibronic bands with a main peak around 409 nm.
 - Aggregated Amphotericin B: The spectrum will be blue-shifted and broader, with a prominent peak around 330-340 nm, indicating the presence of self-aggregated species.
[\[8\]](#)

Visualizations



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Caption: Experimental workflow for preparing and analyzing Amphotericin B.



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Caption: Relationship between pH and Amphotericin B properties.

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